

A Technical Guide to the Spectroscopic Analysis of Dimethylmaleic Acid

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Compound of Interest

Compound Name: *Dimethylmaleic acid*

CAS No.: 488-21-1

Cat. No.: B1225665

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This technical guide provides an in-depth overview of the Fourier-Transform Infrared (FTIR) and Mass Spectrometry (MS) data for **Dimethylmaleic acid**. It is intended for researchers, scientists, and professionals in drug development who require a foundational understanding of the analytical characterization of this compound. This document outlines key spectral data, detailed experimental protocols for acquiring such data, and logical workflows for analysis.

Introduction to Dimethylmaleic Acid

Dimethylmaleic acid, with the IUPAC name (2Z)-2,3-dimethylbut-2-enedioic acid, is a dicarboxylic acid.^[1] Its structure is related to maleic acid, with methyl groups substituting the hydrogens on the carbon-carbon double bond.^[1] Understanding its spectral characteristics is crucial for its identification, purity assessment, and quality control in research and manufacturing processes.

Chemical Structure:

Mass Spectrometry Data

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound. For **Dimethylmaleic acid**, the key mass spectrometric data is its molecular weight and exact mass.

Table 1: Mass Spectrometry Data for **Dimethylmaleic Acid**

Property	Value	Reference
Molecular Formula	C6H8O4	[1]
Molecular Weight	144.12 g/mol	[1]
Monoisotopic Mass	144.04225873 Da	[1]

Note: The data presented is computed by PubChem.[1]

Experimental Protocol for Mass Spectrometry

The following is a generalized protocol for acquiring a mass spectrum of **Dimethylmaleic acid** using Electrospray Ionization (ESI), a common technique for polar molecules.

Objective: To determine the mass-to-charge ratio (m/z) of **Dimethylmaleic acid**.

Materials:

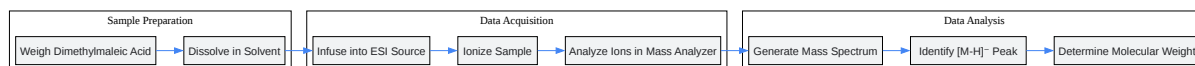
- **Dimethylmaleic acid** sample
- High-purity solvent (e.g., methanol, acetonitrile, water)
- Mass spectrometer with an ESI source

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of **Dimethylmaleic acid** (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent system (e.g., 50:50 methanol:water).
 - Ensure the sample is fully dissolved. Sonication may be used to aid dissolution.

- Instrument Setup:
 - Calibrate the mass spectrometer using a standard calibration solution to ensure mass accuracy.
 - Set the ESI source parameters. Typical starting parameters for negative ion mode (to deprotonate the carboxylic acids) would be:
 - Capillary Voltage: -3.0 to -4.5 kV
 - Nebulizing Gas (N₂) Pressure: 30-50 psi
 - Drying Gas (N₂) Flow Rate: 5-10 L/min
 - Drying Gas Temperature: 300-350 °C
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
 - Acquire the mass spectrum in the appropriate mass range (e.g., m/z 50-500).
 - Observe the spectrum for the deprotonated molecule [M-H]⁻ at an m/z corresponding to the molecular weight of **Dimethylmaleic acid** minus the mass of a proton. The doubly deprotonated molecule [M-2H]²⁻ may also be observed.

Mass Spectrometry Workflow



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Caption: Workflow for Mass Spectrometry Analysis.

FTIR Spectroscopy Data

FTIR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation. While a definitive, published FTIR spectrum for pure **Dimethylmaleic acid** is not readily available, its characteristic absorption bands can be predicted based on the known absorptions of its functional groups and comparison to similar molecules like maleic acid and its anhydride.

Table 2: Predicted FTIR Absorption Bands for **Dimethylmaleic Acid**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration Type	Notes
O-H (Carboxylic Acid)	2500-3300	Stretching	Very broad due to hydrogen bonding.
C=O (Carboxylic Acid)	1680-1720	Stretching	Strong absorption. The presence of the double bond and intramolecular hydrogen bonding can influence this peak's position. For comparison, maleic acid shows a peak around 1707 cm ⁻¹ . [2]
C=C (Alkene)	1620-1680	Stretching	The substitution pattern and conjugation with the carbonyl groups will affect the intensity and position.
C-O (Carboxylic Acid)	1210-1320	Stretching	Strong absorption.
C-H (Methyl)	2850-2960	Stretching	
C-H (Methyl)	1375-1450	Bending	

Experimental Protocol for FTIR Spectroscopy

The following is a generalized protocol for acquiring an FTIR spectrum of a solid sample like **Dimethylmaleic acid** using the Attenuated Total Reflectance (ATR) technique.

Objective: To obtain the infrared absorption spectrum of **Dimethylmaleic acid**.

Materials:

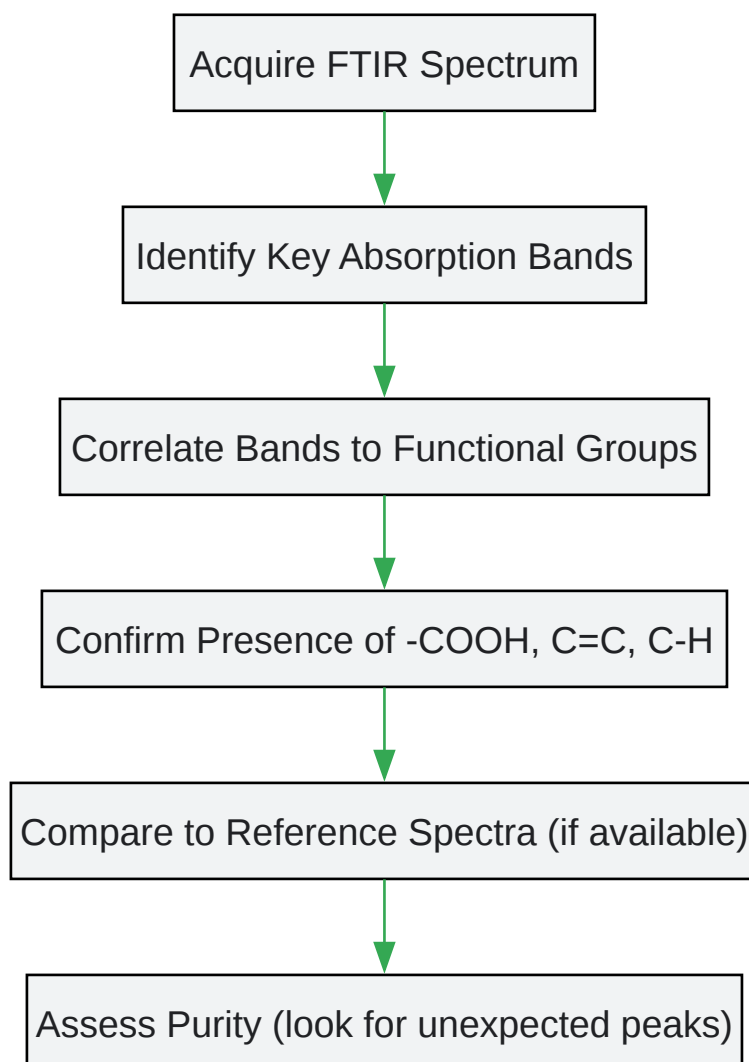
- **Dimethylmaleic acid** sample (solid)
- FTIR spectrometer with an ATR accessory (e.g., with a diamond or germanium crystal)
- Spatula
- Solvent for cleaning (e.g., isopropanol) and lint-free wipes

Procedure:

- Background Spectrum:
 - Ensure the ATR crystal is clean.
 - Collect a background spectrum. This measures the ambient atmosphere (water vapor, CO₂) and the instrument's response, which will be subtracted from the sample spectrum.
- Sample Application:
 - Place a small amount of the solid **Dimethylmaleic acid** powder onto the center of the ATR crystal.
 - Use the pressure arm of the ATR accessory to apply firm and consistent pressure to the sample, ensuring good contact with the crystal.
- Data Acquisition:
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

- The spectrum is usually collected over the range of 4000-400 cm^{-1} .
- Data Processing:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.
 - Perform any necessary corrections, such as an ATR correction if required by the software.
- Cleaning:
 - Release the pressure arm, remove the sample, and clean the ATR crystal thoroughly with a solvent-moistened wipe.

FTIR Data Analysis Logic



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Caption: Logical flow for FTIR spectral analysis.

Conclusion

The combination of mass spectrometry and FTIR spectroscopy provides a robust analytical framework for the characterization of **Dimethylmaleic acid**. Mass spectrometry confirms the molecular identity through precise mass determination, while FTIR spectroscopy elucidates the chemical structure by identifying its constituent functional groups. The protocols and data presented in this guide serve as a valuable resource for researchers and professionals engaged in the synthesis, analysis, and application of this compound in drug development and other scientific endeavors. Experimental verification of the predicted FTIR data is recommended for definitive characterization.

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References

- [1. Dimethylmaleic acid | C₆H₈O₄ | CID 3032309 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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